

# JNJ-64264681 Aqueous Stability: A Technical Support Resource

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## Compound of Interest

Compound Name: JNJ-64264681

Cat. No.: B15577197

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This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions (FAQs) regarding the stability of **JNJ-64264681** in aqueous solutions. Given the compound's specific chemical properties, careful handling is crucial for obtaining reliable and reproducible experimental results.

## Core Concepts: Understanding JNJ-64264681 Stability

**JNJ-64264681** is an irreversible, covalent inhibitor of Bruton's tyrosine kinase (BTK).<sup>[1][2][3]</sup> Its mechanism of action involves the formation of a covalent bond between its acrylamide functional group and a cysteine residue (C481) in the active site of BTK.<sup>[4][5]</sup> This reactive nature, combined with its poor aqueous solubility, presents specific challenges for its use in experimental settings.

The primary stability concerns for **JNJ-64264681** in aqueous solutions are:

- **Precipitation:** Due to its low water solubility, **JNJ-64264681** can precipitate out of solution when an organic stock solution is diluted into an aqueous buffer. This is a critical issue for cell-based assays and other experiments performed in aqueous media.
- **Hydrolysis:** The acrylamide "warhead" is an electrophilic Michael acceptor. It can be susceptible to nucleophilic attack by water or buffer components, leading to hydrolysis and

inactivation of the compound. This degradation is often pH and temperature-dependent. Amide bonds elsewhere in the molecule could also be susceptible to hydrolysis under strong acidic or basic conditions.

## Quantitative Data Summary

Direct quantitative stability data for **JNJ-64264681** in various aqueous buffers is not extensively available in the public domain. However, based on information from suppliers and general chemical principles, the following tables summarize key solubility and storage information.

Table 1: Solubility of **JNJ-64264681**

Solvent	Solubility	Concentration
DMSO	Soluble	100 mg/mL
Ethanol	Soluble	100 mg/mL
Water	Insoluble	-

Data sourced from commercial suppliers.[\[6\]](#)

Table 2: Recommended Storage Conditions for Stock Solutions

Solvent	Storage Temperature	Shelf Life
DMSO	-20°C	1 month
DMSO	-80°C	6-12 months

Note: To minimize degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[\[2\]](#)[\[6\]](#)

## Experimental Protocols and Methodologies

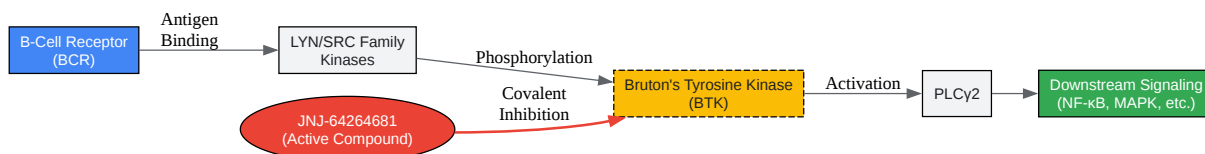
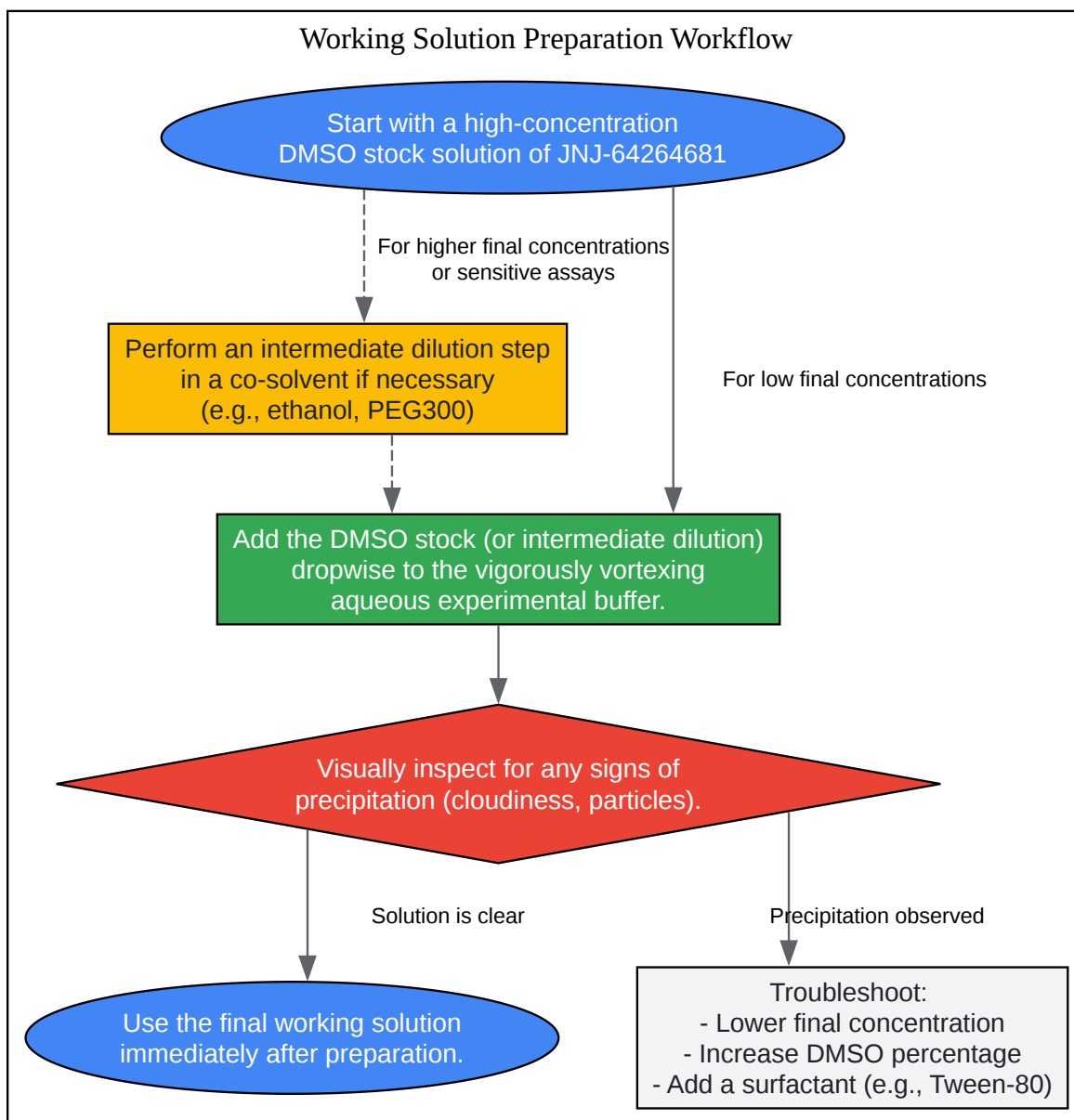
### Preparation of Stock Solutions

- Weighing: Accurately weigh the desired amount of **JNJ-64264681** powder in a clean, dry vial.

- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 50 mM). Ensure the DMSO is fresh and not hydrated, as moisture can reduce solubility.<sup>[6]</sup>
- **Dissolution:** Cap the vial tightly and vortex thoroughly. Gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can aid dissolution. Ensure the solution is completely clear before use.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in appropriate vials (e.g., amber glass or polypropylene). Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, protected from light.

## Preparation of Working Solutions in Aqueous Media

Due to the poor aqueous solubility of **JNJ-64264681**, direct dilution of the DMSO stock into aqueous buffers can lead to precipitation. The following workflow is recommended to minimize this issue.



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